

4-AcO-EPT stability in solution

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Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

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Chemical Profile of 4-AcO-EPT

The table below summarizes the basic chemical information available for 4-AcO-EPT.

Property	Description
IUPAC Name	3-{2-[Ethyl(propyl)amino]ethyl}-1H-indol-4-yl acetate [1] [2]
Synonyms	4-Acetoxy-N-ethyl-N-propyltryptamine [1] [2]
Molecular Formula	C ₁₇ H ₂₄ N ₂ O ₂ [1] [2]
Molecular Weight	288.39 g/mol (or 288.385 exact mass) [1] [2]
CAS Registry Number	Information not located in search results
InChI Key	Information not located in search results

A 2023 single-crystal X-ray diffraction study identified a specific solid form as **bis(4-acetoxy-N-ethyl-N-n-propyltryptammonium) fumarate–fumaric acid (1/1)** [3]. This highlights the importance of analytical characterization, as the actual form can differ from simple salt labels like "fumarate" [3].

Proposed Stability Study Framework

Without pre-existing solution stability data, you will need to generate it. The following outlines a general experimental approach.

Objective: To determine the stability of 4-AcO-EPT under various solution conditions (e.g., different pH levels, temperatures, and light exposure) and establish recommended storage conditions and shelf life.

1. Experimental Design

- **Forced Degradation Studies:** Expose 4-AcO-EPT solutions to harsh conditions (e.g., 0.1 M HCl, 0.1 M NaOH, 3% H₂O₂, heat, and light) to identify potential degradation products and validate analytical methods.
- **Formal Stability Studies:** Prepare solutions in relevant buffers (e.g., pH 3, 5, 7.4) and store them under controlled conditions:
 - **Long-Term:** 25°C ± 2°C / 60% ± 5% RH
 - **Accelerated:** 40°C ± 2°C / 75% ± 5% RH
- **Light Sensitivity:** Expose solutions to a light source meeting ICH guidelines (e.g., 1.2 million lux hours) alongside dark controls.

2. Analytical Methodologies A stability-indicating method, such as High-Performance Liquid Chromatography (HPLC), is essential.

- **HPLC Protocol:**
 - **Column:** C18 reverse-phase (e.g., 150 mm x 4.6 mm, 5 µm)
 - **Mobile Phase:** Gradient of water (with 0.1% formic acid) and acetonitrile
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** UV-Vis or Diode Array Detector (DAD), wavelength ~254-280 nm (needs empirical determination for 4-AcO-EPT)
 - **Sample Analysis:** Inject samples at predetermined time points (e.g., 0, 1, 3, 7, 14, 30 days). Monitor for the disappearance of the 4-AcO-EPT peak and the appearance of new degradation peaks.

3. Data to Collect Quantitative data from these experiments should be compiled into tables for analysis.

Time Point	Assay (%)	Degradant A (%)	Degradant B (%)	pH	Appearance
Initial (0)	100.0	0.00	0.00	7.40	Clear, colorless

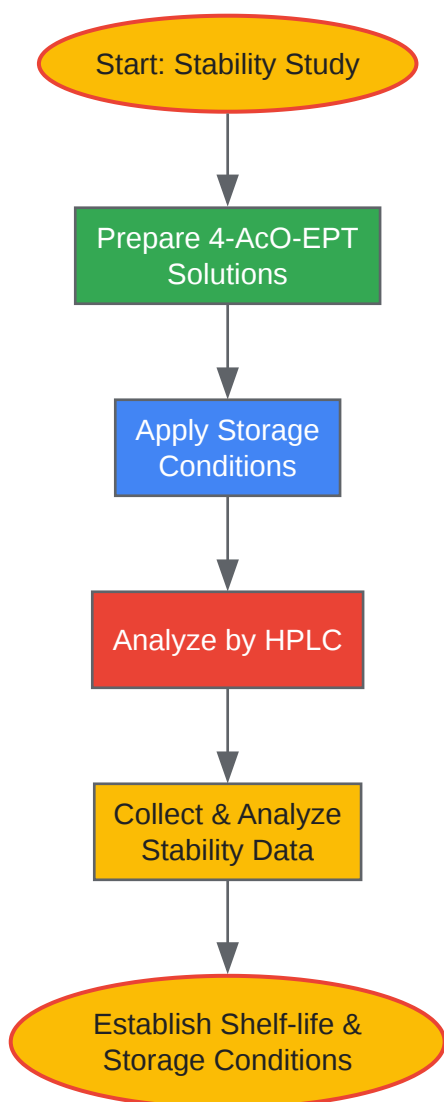
Time Point	Assay (%)	Degradant A (%)	Degradant B (%)	pH	Appearance
1 Day	99.5	0.01	0.00	7.39	Clear, colorless
3 Days	98.8	0.05	0.02	7.38	Clear, colorless
7 Days	97.1	0.15	0.10	7.36	Clear, slightly yellow

Key Degradation Products to Monitor:

- **Psilocin analogue (4-HO-EPT):** Resulting from hydrolytic deacetylation.
- **Oxidation Products:** Potential indole ring oxidation.

Diagram: Stability Study Workflow

The following Graphviz diagram illustrates the logical workflow for the stability study.



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Stability Study Workflow

Critical Considerations for 4-AcO-EPT

- **Ester Hydrolysis:** The 4-acetoxy ester is highly susceptible to hydrolysis, which would convert 4-AcO-EPT into its active metabolite, 4-HO-EPT [3]. Solution pH and buffer composition will critically impact the degradation rate.
- **Enzymatic vs. Chemical Hydrolysis:** Be aware that hydrolysis can be significantly faster in biological matrices (e.g., plasma) due to enzymatic activity compared to simple aqueous buffers [3].
- **Oxidation:** The indole ring system can be prone to oxidation, especially under light exposure. Studies should include protective packaging (e.g., amber glass) evaluation.

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References

1. Explore the structures and analogues of 4 - AcO - EPT [isomerdesign.com]
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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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